

Endogenous formation potential of N-nitroso-dorzolamide in physiological conditions

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Compound of Interest

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Endogenous Formation Potential of N-Nitroso-Dorzolamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the potential for endogenous formation of **N-nitroso-dorzolamide**, a nitrosamine impurity of the carbonic anhydrase inhibitor dorzolamide. N-nitrosamines are classified as probable human carcinogens, and their presence in pharmaceutical products is a significant concern for regulatory bodies such as the FDA and EMA.[1][2] Dorzolamide, a secondary amine, contains a structural motif susceptible to nitrosation.[3] This document outlines the chemical basis for **N-nitroso-dorzolamide** formation under physiological conditions, summarizes key factors influencing this reaction, and provides detailed experimental protocols for its investigation. Quantitative data from analogous studies are presented to inform risk assessment, and analytical methodologies for sensitive detection are detailed. This guide is intended to equip researchers and drug development professionals with the necessary information to evaluate and mitigate the risk of endogenous **N-nitroso-dorzolamide** formation.

Introduction: The Concern of Endogenous Nitrosamines

Nitrosamine impurities in pharmaceuticals have come under intense scrutiny from global regulatory agencies.[1] While much focus has been on nitrosamines formed during drug synthesis and storage, the potential for their formation within the human body—endogenous formation—represents a critical area of investigation.[4] Endogenous nitrosation typically occurs in the acidic environment of the stomach, where ingested nitrites can react with susceptible amine-containing drug substances to form N-nitroso compounds.[4][5]

Dorzolamide, a widely used topical medication for glaucoma, is a secondary amine and thus possesses the chemical functionality required for nitrosation.[3][6] The formation of its corresponding nitrosamine, **N-nitroso-dorzolamide**, can occur when dorzolamide interacts with nitrosating agents under specific conditions, such as the presence of heat, moisture, or acidity.[3] Given that dorzolamide can be systemically absorbed after ophthalmic administration, understanding its potential for endogenous nitrosation is paramount for a comprehensive risk assessment.[7][8]

This guide will delve into the scientific principles governing the endogenous formation of **N-nitroso-dorzolamide**, providing a framework for its quantitative assessment.

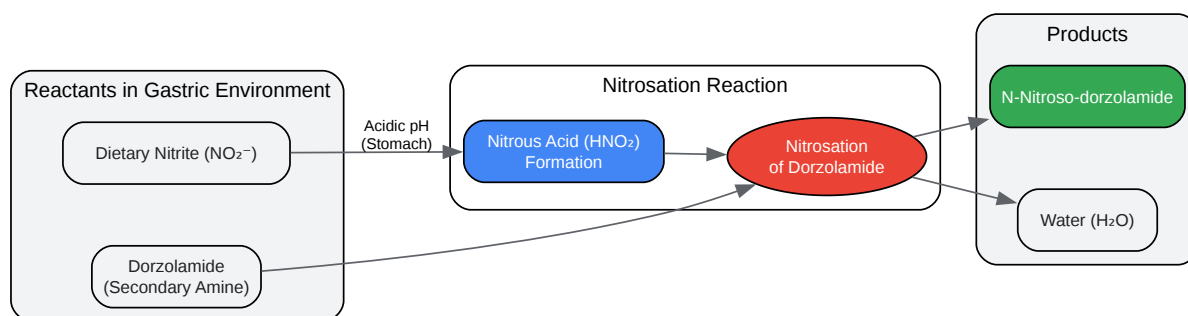
Chemical Pathway of N-Nitroso-Dorzolamide Formation

The primary pathway for the formation of **N-nitroso-dorzolamide** under physiological conditions involves the reaction of the secondary amine group in the dorzolamide molecule with a nitrosating agent. In the stomach, the most relevant nitrosating agent is nitrous acid (HNO_2), which is formed from dietary nitrites (NO_2^-) in the acidic gastric milieu.[5]

The overall reaction can be summarized as follows:

Dorzolamide (Secondary Amine) + Nitrous Acid → **N-Nitroso-dorzolamide** + Water

The rate of this reaction is influenced by several factors, including the pH of the environment and the concentrations of both dorzolamide and the nitrosating agent.[5]



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Figure 1: General pathway for the formation of **N-Nitroso-dorzolamide**.

Factors Influencing Endogenous Nitrosation

Several physiological and chemical factors can significantly impact the rate and extent of **N-nitroso-dorzolamide** formation in the stomach. A thorough understanding of these factors is crucial for designing relevant in vitro studies and for accurate risk assessment.

Factor	Influence on Nitrosation	Rationale
pH	Optimal nitrosation of secondary amines typically occurs in the pH range of 2.5 to 3.5.[9][10]	This pH range represents a balance between the concentration of the active nitrosating species (which increases with acidity) and the availability of the unprotonated, reactive form of the amine.[5]
Nitrite Concentration	Higher nitrite concentrations lead to a greater rate of nitrosamine formation.	The reaction rate is directly proportional to the concentration of the nitrosating agent. Salivary nitrite levels can range from micromolar to millimolar concentrations, significantly influenced by dietary nitrate intake.[11][12]
Dorzolamide Concentration	Higher concentrations of systemically available dorzolamide could increase the potential for nitrosation.	The reaction rate is also dependent on the concentration of the amine substrate.
Presence of Catalysts	Certain ions, such as thiocyanate (present in saliva), can catalyze the nitrosation reaction.	Catalysts can increase the reaction rate by providing an alternative, lower-energy reaction pathway.
Presence of Inhibitors	Ascorbic acid (Vitamin C) and other antioxidants can inhibit nitrosation.[1]	These compounds react with and consume nitrosating agents, thereby preventing them from reacting with the amine.

Experimental Protocols for Assessing Endogenous Formation

To quantitatively assess the potential for endogenous **N-nitroso-dorzolamide** formation, a simulated gastric fluid (SGF) model is recommended. This in vitro system mimics the key conditions of the human stomach.

Preparation of Simulated Gastric Fluid (SGF)

A standard SGF solution can be prepared according to the following protocol, which can be adapted based on specific experimental needs.

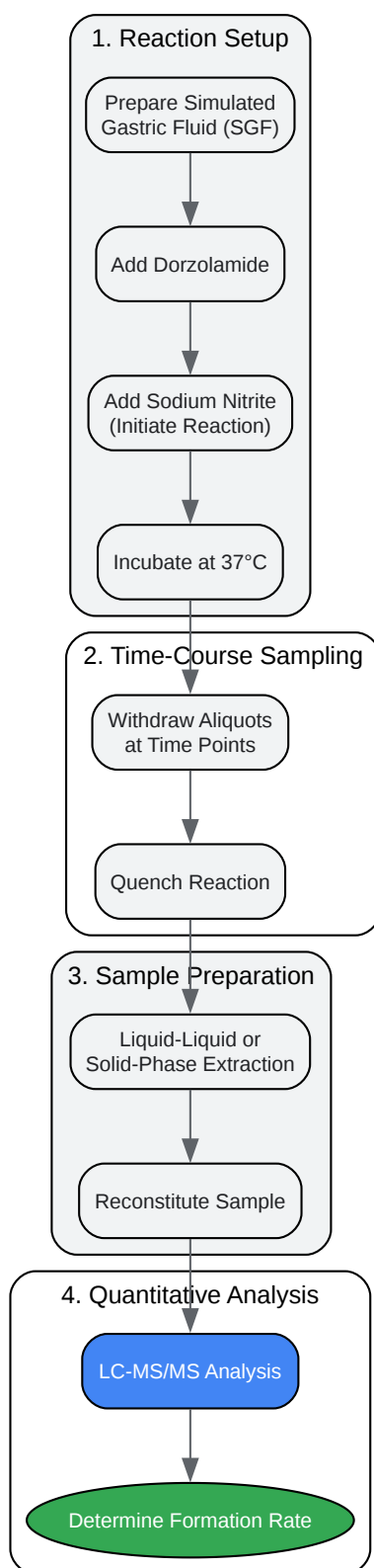
Component	Concentration	Purpose
Sodium Chloride	2.0 g/L	To mimic the ionic strength of gastric fluid.
Pepsin	3.2 g/L	A digestive enzyme present in the stomach (optional, depending on study focus).
Hydrochloric Acid	q.s. to pH 1.2-3.0	To achieve the desired acidic pH.
Purified Water	to 1 L	Solvent.

In Vitro Nitrosation Assay Protocol

This protocol outlines a general procedure for studying the formation of **N-nitroso-dorzolamide** in SGF.

- Reaction Setup:
 - Prepare SGF and adjust the pH to the desired level (e.g., pH 2.5).
 - Add a known concentration of dorzolamide hydrochloride to the SGF.
 - Initiate the reaction by adding a solution of sodium nitrite to achieve a physiologically relevant concentration (e.g., 50 μ M).
 - Incubate the reaction mixture at 37°C with constant stirring.

- Time-Course Sampling:
 - Withdraw aliquots from the reaction mixture at specific time points (e.g., 0, 15, 30, 60, 120 minutes).
 - Immediately quench the reaction in each aliquot by adding a solution of ammonium sulfamate or ascorbic acid to destroy any remaining nitrite.
- Sample Preparation for Analysis:
 - Perform a liquid-liquid extraction or solid-phase extraction to isolate **N-nitroso-dorzolamide** from the SGF matrix.
 - Reconstitute the extracted sample in a suitable solvent for LC-MS/MS analysis.
- Quantitative Analysis:
 - Analyze the samples using a validated LC-MS/MS method for the quantification of **N-nitroso-dorzolamide**.



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Figure 2: Workflow for in vitro assessment of **N-Nitroso-dorzolamide** formation.

Analytical Methodology: LC-MS/MS for N-Nitroso-dorzolamide Quantification

A highly sensitive and selective analytical method is essential for the accurate quantification of trace levels of **N-nitroso-dorzolamide**. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred technique.[\[13\]](#)[\[14\]](#)

Instrumentation:

- Ultra-High-Performance Liquid Chromatograph (UPLC)
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

Chromatographic Conditions (Example):[\[13\]](#)

Parameter	Condition
Column	Phenyl Hexyl column
Mobile Phase A	0.05% ammonia solution in water
Mobile Phase B	Acetonitrile
Flow Rate	0.40 mL/min
Gradient	Gradient elution
Injection Volume	5-10 µL
Column Temperature	40°C

Mass Spectrometry Conditions (Example):[\[13\]](#)

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	To be determined for N-nitroso-dorzolamide
Product Ions (m/z)	To be determined for N-nitroso-dorzolamide
Collision Energy	To be optimized

Method validation should be performed according to ICH guidelines, including specificity, limit of detection (LOD), limit of quantification (LOQ), linearity, accuracy, and precision.[\[13\]](#)

Quantitative Data and Risk Assessment

Currently, there is a lack of publicly available quantitative data specifically on the endogenous formation of **N-nitroso-dorzolamide**. However, data from studies on other secondary amine drugs can provide a basis for a preliminary risk assessment.

Drug (Secondary Amine)	Nitrosating Conditions	% Conversion to Nitrosamine	Reference
Ranitidine	Simulated Gastric Fluid (pH 2.5, 37°C)	Variable, up to several percent	[5]
Propranolol	Simulated Gastric Conditions	Low, but detectable	[15]
Various Drugs	WHO Nitrosation Assay Procedure	Wide range of susceptibilities	[1]

Based on the structural features of dorzolamide, a conservative approach should be taken in the initial risk assessment. The acceptable intake (AI) limit for **N-nitroso-dorzolamide**, as a nitrosamine drug substance-related impurity (NDSRI), would be determined based on regulatory guidance, potentially using structure-activity relationship (SAR) assessments if compound-specific data is unavailable.[\[2\]](#)

Mitigation Strategies

Should the endogenous formation of **N-nitroso-dorzolamide** be identified as a significant risk, several mitigation strategies can be considered:

- **Formulation Strategies:** The inclusion of antioxidants, such as ascorbic acid, in the drug product formulation could potentially inhibit nitrosation in the stomach.
- **Dietary Recommendations:** While not a direct control measure, advising patients to avoid co-ingestion of the medication with high-nitrate/nitrite foods could be a consideration, though the feasibility and impact of this approach would require careful evaluation.
- **Alternative Drug Delivery:** For topical drugs like dorzolamide, minimizing systemic absorption through formulation design could reduce the amount of the drug available for endogenous nitrosation.

Conclusion

The potential for endogenous formation of **N-nitroso-dorzolamide** is a valid concern that warrants careful consideration during the drug development and lifecycle management of dorzolamide-containing products. While direct quantitative data is currently limited, the established principles of nitrosamine formation, coupled with the availability of robust in vitro models and analytical techniques, provide a clear path forward for a thorough risk assessment. By following the experimental protocols outlined in this guide, researchers and pharmaceutical scientists can generate the necessary data to understand and mitigate the risk of endogenous **N-nitroso-dorzolamide** formation, ensuring patient safety and regulatory compliance.

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